

5-Methoxy-2-methylpyrimidine physicochemical properties

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Compound of Interest

Compound Name: 5-Methoxy-2-methylpyrimidine

CAS No.: 1782399-94-3

Cat. No.: B3110092

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Technical Monograph: 5-Methoxy-2-methylpyrimidine

Physicochemical Profile, Synthetic Pathways, and Analytical Characterization

Part 1: Executive Summary & Chemical Identity

5-Methoxy-2-methylpyrimidine (CAS 1782399-94-3) is a specialized heterocyclic building block utilized primarily in the synthesis of kinase inhibitors and G-protein coupled receptor (GPCR) modulators (e.g., Orexin antagonists). Distinguished by the electron-donating methoxy group at the C5 position and a methyl handle at C2, this core offers a unique electronic profile that modulates the basicity of the pyrimidine ring, influencing both the solubility and metabolic stability of downstream pharmaceutical candidates.

This guide moves beyond basic data sheets to provide a causal analysis of its properties, a robust synthesis workflow for laboratory-to-pilot scale, and self-validating analytical protocols.

Chemical Identification

Parameter	Detail
IUPAC Name	5-Methoxy-2-methylpyrimidine
CAS Number	1782399-94-3
Molecular Formula	C ₆ H ₈ N ₂ O
Molecular Weight	124.14 g/mol
SMILES	<chem>COc1cnc(C)nc1</chem>
Key Structural Features	Pyrimidine core; C5-Methoxy (EDG); C2-Methyl (Steric/Electronic handle)

Part 2: Physicochemical Profile

The physicochemical behavior of **5-Methoxy-2-methylpyrimidine** is governed by the interplay between the π -deficient pyrimidine ring and the electron-donating methoxy substituent.

Critical Properties Table

Property	Value / Range	Source/Rationale
Physical State	Low-melting solid or crystalline powder	Analogous to 5-methoxypyrimidine (MP 46°C) and 2-methylpyrimidine (MP -2.5°C).
Melting Point	35 – 50 °C (Predicted)	The C5-methoxy group increases lattice energy relative to the 2-methyl analog.
Boiling Point	~190 – 200 °C (760 mmHg)	Estimated based on volatility of pyrimidine derivatives.
pKa (Conjugate Acid)	2.6 – 2.9 (Predicted)	The C5-methoxy group (+M effect) increases basicity relative to 2-methylpyrimidine (pKa ~2.0).
LogP	0.8 – 1.1	Moderate lipophilicity; suitable for CNS-active drug scaffolds.
Solubility	Soluble in MeOH, DCM, DMSO, EtOAc. Moderately soluble in water.	Pyrimidine nitrogens accept H-bonds; methyl group limits aqueous solubility.

Expert Insight: Stability & Handling

- **Hygroscopicity:** The molecule is moderately hygroscopic due to the exposed pyrimidine nitrogens. Storage under nitrogen in a desiccator is required to prevent hydrolysis or hydrate formation.
- **Oxidative Stability:** The C2-methyl group is susceptible to benzylic-type oxidation (forming the aldehyde or acid) under harsh conditions. Avoid prolonged exposure to strong oxidants or UV light.

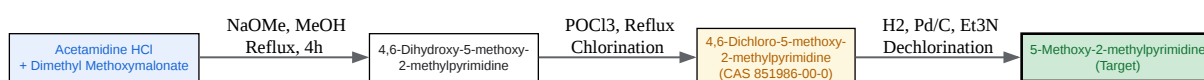
Part 3: Synthetic Routes & Process Chemistry[5]

The synthesis of **5-Methoxy-2-methylpyrimidine** is rarely direct; it typically proceeds via the dechlorination of a 4,6-dichloro intermediate. This route ensures high regioselectivity and purity.

Core Synthetic Pathway: Reductive Dechlorination

This workflow avoids the formation of regioisomers common in direct condensation methods.

Step 1: Condensation of Acetamidine with Dimethyl Methoxymalonate to form the dihydroxy intermediate. Step 2: Chlorination using Phosphorus Oxychloride (POCl_3) to yield 4,6-Dichloro-**5-methoxy-2-methylpyrimidine** (CAS 851986-00-0). Step 3: Catalytic Hydrogenation (Dechlorination) to yield the target.



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Caption: Three-step synthetic pathway via reductive dechlorination of the 4,6-dichloro intermediate.

Detailed Protocol: Catalytic Dechlorination (Step 3)

Rationale: This step is critical. Incomplete reduction leads to monochloro impurities which are difficult to separate by crystallization.

- Preparation: In a hydrogenation vessel, dissolve 4,6-Dichloro-**5-methoxy-2-methylpyrimidine** (1.0 eq) in Methanol (10 vol).
- Base Addition: Add Triethylamine (2.2 eq) to scavenge the HCl generated during the reaction. Failure to add base poisons the catalyst.
- Catalyst: Add 10% Pd/C (5 wt% loading). Inert the vessel with Nitrogen.
- Reaction: Pressurize with Hydrogen gas (3 atm) and stir vigorously at Room Temperature for 6–12 hours.
- Monitoring: Monitor by HPLC (see Part 4). The reaction is complete when the starting material and monochloro-intermediate are <0.5%.

- Workup: Filter through Celite to remove Pd/C. Concentrate the filtrate. Dissolve residue in DCM, wash with saturated NaHCO₃ (to remove Et₃N·HCl salts), dry over Na₂SO₄, and concentrate.

Part 4: Analytical Methodologies

Trustworthy data relies on self-validating analytical methods. The following HPLC protocol separates the target from its likely impurities (4,6-dichloro precursor and N-oxide byproducts).

HPLC Purity Profiling Protocol

Parameter	Condition
Column	C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 150 mm, 3.5 µm)
Mobile Phase A	10 mM Ammonium Acetate buffer (pH 7.0)
Mobile Phase B	Acetonitrile (HPLC Grade)
Flow Rate	1.0 mL/min
Detection	UV @ 254 nm (primary), 220 nm (secondary)
Temperature	30 °C
Gradient	0-2 min: 5% B (Isocratic hold) 2-15 min: 5% -> 90% B (Linear ramp) 15-20 min: 90% B (Wash)

Diagnostic NMR Signals (CDCl₃, 400 MHz):

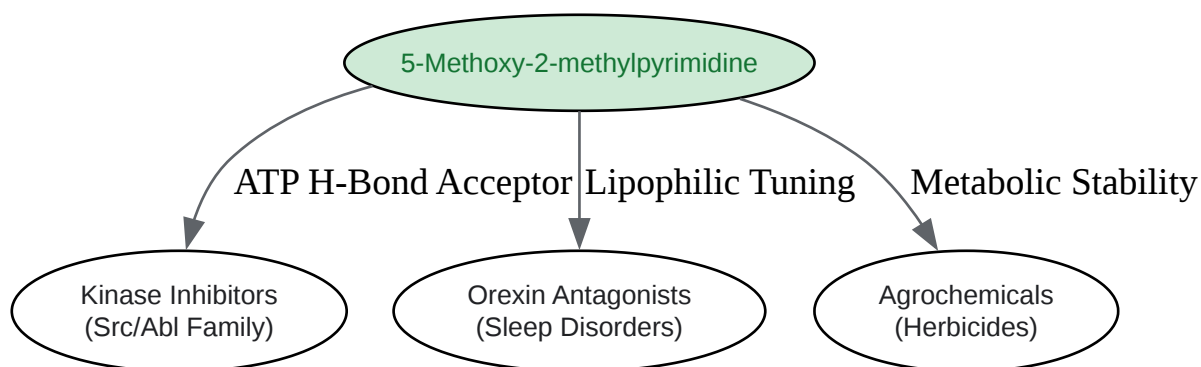
- δ 8.30 ppm (s, 2H): Aromatic protons at C4 and C6. Note: If this signal splits or integrates < 2H, check for incomplete dechlorination.
- δ 3.92 ppm (s, 3H): Methoxy group (-OCH₃).
- δ 2.65 ppm (s, 3H): Methyl group at C2.

Part 5: Pharmaceutical Applications[7][8]

5-Methoxy-2-methylpyrimidine serves as a "privileged scaffold" in medicinal chemistry. Its specific utility lies in its ability to replace more lipophilic phenyl rings or more basic pyridine rings, optimizing the physicochemical properties of a drug candidate.

Structural Activity Relationship (SAR) Logic

- Kinase Inhibition: Used in the synthesis of Src/Abl kinase inhibitors (analogous to Dasatinib structures). The pyrimidine nitrogens act as hydrogen bond acceptors in the ATP-binding pocket.
- Orexin Receptor Antagonists: The 5-methoxy group provides a specific dipole orientation that enhances binding affinity in the orthosteric site of Orexin-1/2 receptors.



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Caption: Application map of the **5-methoxy-2-methylpyrimidine** scaffold in drug discovery.

References

- Chemical Identity & CAS: PubChem Compound Summary for CID 1782399-94-3. National Center for Biotechnology Information. [Link](#)
- Synthesis Precursor (4,6-Dichloro): 4,6-Dichloro-**5-methoxy-2-methylpyrimidine** Properties. ChemicalBook. [Link](#)
- Synthetic Methodology: Patent WO2019063748A1 "Ror-gamma inhibitors" (Describes analogous pyrimidine synthesis and handling). Google Patents. [Link](#)

- Pharmaceutical Application: Patent CA2811895A1 "Cyclopropane compounds" (Describes use of **5-methoxy-2-methylpyrimidine** derivatives in Orexin modulation). Google Patents. [Link](#)
- Safety Data: **5-Methoxy-2-methylpyrimidine-4-carboxylic acid** SDS (Analogous handling data). AK Scientific.[1] [Link](#)

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Sources

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